

# Eugenyl benzoate CAS number and physical properties

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## Compound of Interest

Compound Name: *Eugenyl benzoate*

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## An In-depth Technical Guide to Eugenyl Benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **eugenyl benzoate**, a significant compound in various scientific and commercial applications. This document outlines its chemical identity, summarizes its physical characteristics in a tabular format for clarity, and details the experimental protocols for the determination of these properties. Furthermore, a procedural workflow for the synthesis and purification of **eugenyl benzoate** is presented.

## Chemical Identity and Structure

**Eugenyl benzoate**, also known as 4-allyl-2-methoxyphenyl benzoate, is an ester formed from eugenol and benzoic acid.<sup>[1][2]</sup> Its chemical structure combines the characteristic functionalities of both precursors, contributing to its unique physical and sensory properties.

CAS Number: 531-26-0<sup>[3][4][5][6]</sup>

Molecular Formula: C<sub>17</sub>H<sub>16</sub>O<sub>3</sub><sup>[4][7]</sup>

IUPAC Name: (2-methoxy-4-prop-2-enylphenyl) benzoate<sup>[4][7]</sup>

Synonyms: 4-Allyl-2-methoxyphenyl benzoate, Eugenol benzoate, Benzoyl eugenol[4][7]

## Physical Properties

The physical properties of **eugenyl benzoate** are critical for its handling, formulation, and application in various fields, including flavor, fragrance, and pharmaceuticals. The following table summarizes its key quantitative physical data.

Property	Value	Units	Reference(s)
Molecular Weight	268.32	g/mol	[5]
Appearance	Colorless to pale yellow crystals	-	[8]
Melting Point	69.00 - 70.00	°C	[5][8]
Boiling Point	360.00	°C (at 760 mm Hg)	[8]
Vapor Pressure	0.000022	mmHg (at 25 °C, est.)	[8]
Flash Point	181.11	°C (358.00 °F, TCC)	[8]
Water Solubility	2.583	mg/L (at 25 °C, est.)	[8]
logP (o/w)	3.447	- (est.)	[8]

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **eugenyl benzoate**. These protocols are based on standard laboratory practices for organic compounds.

The melting point of a crystalline solid is a key indicator of its purity.[9][10][11][12]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[9]
- Capillary tubes (sealed at one end)

- Thermometer
- Mortar and pestle

#### Procedure:

- A small sample of **eugenyl benzoate** is finely powdered using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting range. For a pure compound, this range is typically narrow (0.5-1.0 °C).<sup>[9][10]</sup>

The boiling point is a fundamental physical property of a liquid. For a high-boiling point solid like **eugenyl benzoate**, the measurement is conducted at reduced pressure and extrapolated to atmospheric pressure, or more commonly, determined using specialized equipment. A general method for determining the boiling point of an organic compound is the capillary method.<sup>[3][4][8]</sup>

#### Apparatus:

- Thiele tube or similar heating bath
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or heating mantle)

#### Procedure:

- A small amount of the substance is placed in the fusion tube.
- The capillary tube is placed in the fusion tube with the open end submerged in the liquid.
- The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- The temperature is raised until a steady stream of bubbles emerges from the capillary tube.
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Understanding the solubility of a compound in various solvents is crucial for its purification, formulation, and biological applications.<sup>[7][13][14][15][16]</sup>

#### Apparatus:

- Test tubes
- Vortex mixer or shaker
- Graduated pipettes
- Analytical balance

#### Procedure (Qualitative):

- Place a small, accurately weighed amount of **eugenyl benzoate** (e.g., 10 mg) into a series of test tubes.
- Add a specific volume (e.g., 1 mL) of different solvents (e.g., water, ethanol, diethyl ether, hexane) to each test tube.
- Vigorously agitate the tubes for a set period (e.g., 1 minute) using a vortex mixer.

- Visually observe whether the solid has completely dissolved. Classify as soluble, partially soluble, or insoluble.

#### Procedure (Quantitative):

- Prepare a saturated solution of **eugenyl benzoate** in the solvent of interest at a constant temperature.
- Allow any undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant.
- Evaporate the solvent from the supernatant and weigh the remaining solute.
- Calculate the solubility in terms of mass per unit volume (e.g., mg/mL).

The flash point is the lowest temperature at which a substance gives off enough vapor to ignite in the presence of an ignition source.<sup>[17][18][19][20][21]</sup>

#### Apparatus:

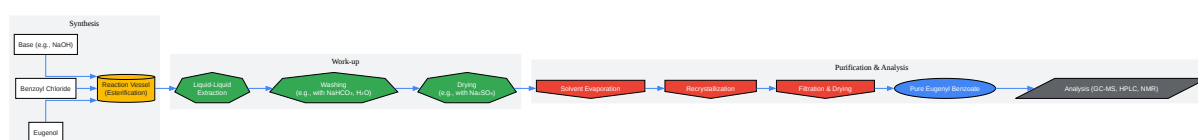
- Closed-cup flash point tester (e.g., Pensky-Martens or Tag Closed Cup Tester)<sup>[17][19]</sup>

#### Procedure (General Principle):

- The sample is placed in the test cup of the apparatus.
- The cup is sealed, and the sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, an ignition source is introduced into the vapor space above the sample.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapor to ignite with a brief flash.<sup>[19][20]</sup>

## Synthesis and Purification Workflow

**Eugenyl benzoate** is typically synthesized via the esterification of eugenol with benzoyl chloride.[1][2] The following diagram illustrates a general workflow for its synthesis and subsequent purification.



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Caption: Workflow for the synthesis and purification of **eugenyl benzoate**.

## Analytical Methods

The identity and purity of synthesized **eugenyl benzoate** can be confirmed using various analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is suitable for separating **eugenyl benzoate** from other volatile compounds and confirming its molecular weight and fragmentation pattern.[22][23]
- High-Performance Liquid Chromatography (HPLC): HPLC can be used for the quantitative analysis of **eugenyl benzoate** in various matrices, ensuring the purity of the final product. [24][25][26][27]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are powerful tools for elucidating the precise chemical structure of **eugenyl benzoate** and confirming the success of the synthesis.

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